

Personal protective equipment for handling 5-iPF2alpha-VI-d11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-iPF2alpha-VI-d11

Cat. No.: B564715

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Essential Safety and Handling Guide for 5-iPF2alpha-VI-d11

This document provides crucial safety and logistical information for the handling and disposal of **5-iPF2alpha-VI-d11**, a deuterated internal standard for the quantification of (±)5-iPF2α-VI.[1] This guide is intended for researchers, scientists, and professionals in drug development who may be working with this compound.

Chemical Information:

Identifier	Value
Formal Name	(±)5,9α,11α-trihydroxy-(8β)-prosta-6E,14Z-dien-1-oic-16,16,17,17,18,18,19,19,20,20,20-d11 acid
CAS Number	936565-17-2
Molecular Formula	C20H23D11O5
Formulation	A solution in ethanol

This data is compiled from the product information sheet provided by Cayman Chemical.[1]

Immediate Safety Precautions

This material should be treated as hazardous until more toxicological data is available.^[2] Direct contact should be avoided. The following personal protective equipment (PPE) is mandatory when handling **5-iPF2alpha-VI-d11**.

Personal Protective Equipment (PPE) Requirements:

Protection Type	Specification	Purpose
Eye Protection	Safety glasses or goggles	To prevent eye contact with the solution.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin absorption.
Body Protection	Laboratory coat	To protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	To avoid inhalation of ethanol vapors.

Handling and Operational Plan

Step 1: Preparation and Engineering Controls

- Ensure a chemical fume hood is operational and available.
- Clear the workspace of any unnecessary items.
- Have an emergency eyewash station and safety shower readily accessible.

Step 2: Donning PPE

- Put on a laboratory coat, ensuring it is fully buttoned.
- Wear safety glasses.
- Put on chemical-resistant gloves, ensuring they are free of tears or holes.

Step 3: Handling the Compound

- All handling of the **5-iPF2alpha-VI-d11** solution should be performed inside a chemical fume hood.
- Avoid direct contact with the solution.
- Use appropriate laboratory equipment (e.g., calibrated micropipettes) for transferring the solution.

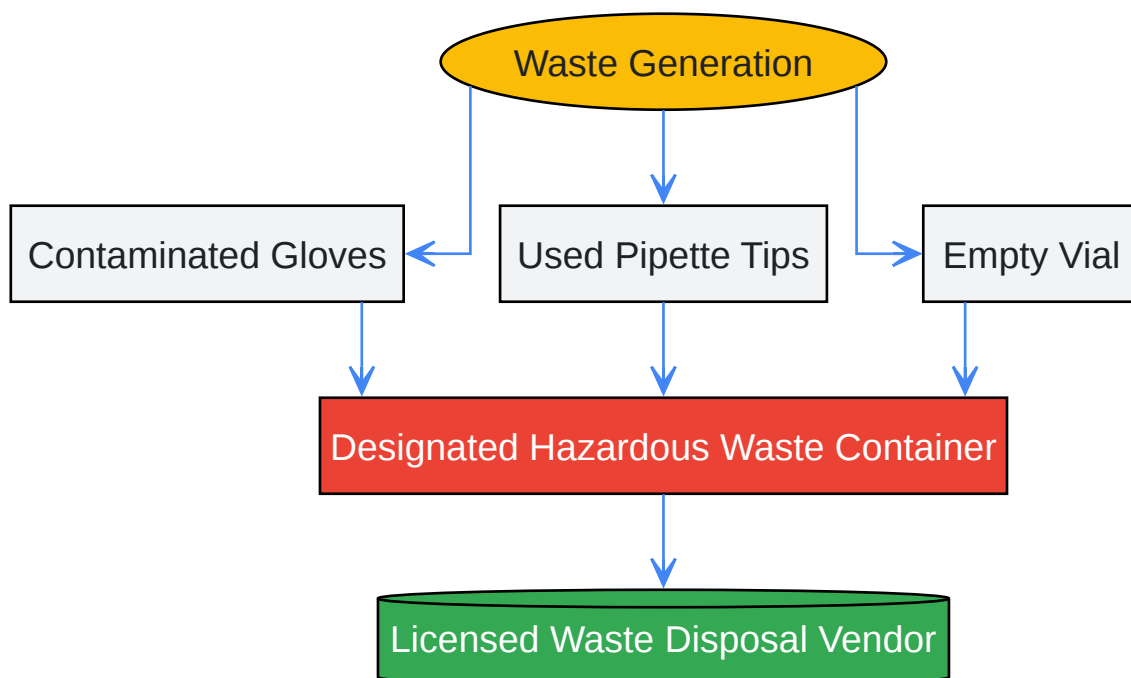
Step 4: Post-Handling

- Securely cap the vial containing the **5-iPF2alpha-VI-d11** solution.
- Properly store the compound as per manufacturer's recommendations (typically at -20°C).
- Decontaminate the work surface.

Disposal Plan

All waste materials contaminated with **5-iPF2alpha-VI-d11** should be considered hazardous waste.

Waste Segregation and Disposal Workflow:



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Caption: Waste disposal workflow for **5-iPF2alpha-VI-d11**.

- Collect Waste: All disposable materials that have come into contact with the solution, such as pipette tips and gloves, must be collected.
- Segregate: Place all contaminated materials into a clearly labeled, sealed hazardous waste container.
- Dispose: The hazardous waste must be disposed of through a licensed chemical waste disposal service in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

Emergency Procedures

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash affected area with soap and water. Seek medical attention if irritation persists.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.

This guide provides a summary of essential safety information. Users must review the complete Safety Data Sheet (SDS) provided by the manufacturer before use.[2]

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References

- 1. caymanchem.com [caymanchem.com]
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